

4-Formyl-3-methoxybenzonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Formyl-3-methoxybenzonitrile

Cat. No.: B1591161

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An In-depth Technical Guide to 4-Formyl-3-methoxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, chemical properties, and synthetic methodologies for **4-Formyl-3-methoxybenzonitrile** (CAS No. 21962-45-8). This document is intended to serve as a critical resource for professionals in research and development, particularly those involved in pharmaceutical synthesis.

Chemical Identity and Physical Properties

4-Formyl-3-methoxybenzonitrile, also known as vanillin nitrile or 4-cyano-2-methoxyphenol, is a solid organic compound. It is a key intermediate in the synthesis of various pharmaceuticals, most notably Finerenone, a non-steroidal mineralocorticoid receptor antagonist.^{[1][2][3]}

Table 1: Physical and Chemical Properties of **4-Formyl-3-methoxybenzonitrile**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO ₂	[1]
Molecular Weight	161.16 g/mol	[1]
Appearance	White to pale-yellow or brown solid	[4][5]
Melting Point	109-111 °C	[1][6]
Boiling Point	318.2 °C at 760 mmHg	[7]
Density	1.18 g/cm ³	[5]
Solubility	Soluble in organic solvents such as ethanol, dimethyl sulfoxide, and dimethylformamide. Low solubility in water.	[5]
Storage Temperature	2-8°C, under inert atmosphere	[4][8]

Hazard Identification and Safety Data

4-Formyl-3-methoxybenzonitrile is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection, should be used when handling this compound.[9]

Table 2: GHS Hazard Classification for **4-Formyl-3-methoxybenzonitrile**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[10]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[9][10]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[10]
Hazardous to the aquatic environment, long-term hazard	Category 3	H412: Harmful to aquatic life with long lasting effects.[9][10]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[9]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[7][9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[9]

Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **4-Formyl-3-methoxybenzonitrile** is limited.

Table 3: Toxicological and Ecological Data Summary

Data Point	Value	Source(s)
Acute Toxicity (LD50)	No data available	
Toxicity to Fish	No data available	
Persistence and Degradability	No data available	
Bioaccumulative Potential	No data available	

Due to the lack of comprehensive data, this chemical should be handled with care, and exposure to the environment should be minimized.

Experimental Protocols: Synthesis of 4-Formyl-3-methoxybenzonitrile

Several synthetic routes for **4-Formyl-3-methoxybenzonitrile** have been reported. Below are detailed protocols for two common methods.

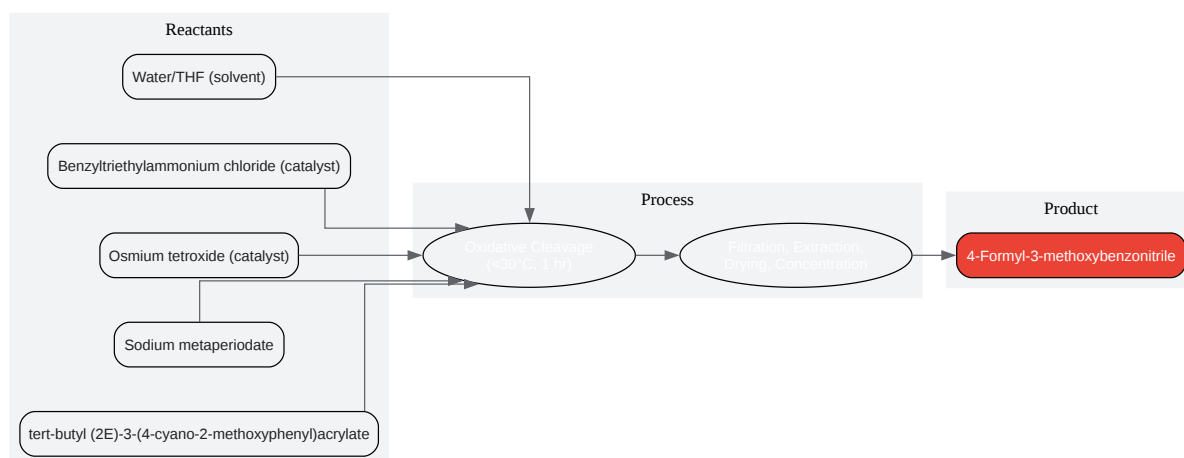
Synthesis via Oxidation of an Alkene Precursor

This method involves the oxidative cleavage of tert-butyl (2E)-3-(4-cyano-2-methoxyphenyl)acrylate.

Experimental Protocol:

- To a vigorously stirred solution of 48 g (185 mmol) of tert-butyl (2E)-3-(4-cyano-2-methoxyphenyl)acrylate, 207 mg (0.81 mmol) of osmium tetroxide, and 1.4 g (6.14 mmol) of benzyltriethylammonium chloride in 750 ml of a water/THF (2:1) mixture, add 79 g (370 mmol) of sodium metaperiodate in portions.
- Maintain the reaction temperature below 30°C during the addition.
- Stir the solution at room temperature for an additional hour.
- Add 2000 ml of water to the mixture and filter the resulting solid.

- Dissolve the collected solid in ethyl acetate and wash the organic phase with a saturated sodium chloride solution.
- Dry the organic phase over magnesium sulfate and concentrate under reduced pressure.
- Stir the residue with petroleum ether to yield 21.18 g (71% of theory) of **4-Formyl-3-methoxybenzonitrile** as a white solid.[2]



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Caption: Oxidative cleavage synthesis workflow.

Synthesis via Bromination and Hydrolysis

This two-step industrial method starts from 4-methyl-3-methoxybenzonitrile.

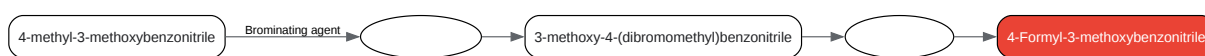
Experimental Protocol:

Step 1: Bromination

- React 4-methyl-3-methoxybenzonitrile with a brominating agent to form 3-methoxy-4-(dibromomethyl)benzonitrile.

Step 2: Hydrolysis

- Hydrolyze the resulting 3-methoxy-4-(dibromomethyl)benzonitrile to yield **4-Formyl-3-methoxybenzonitrile**.[\[11\]](#)



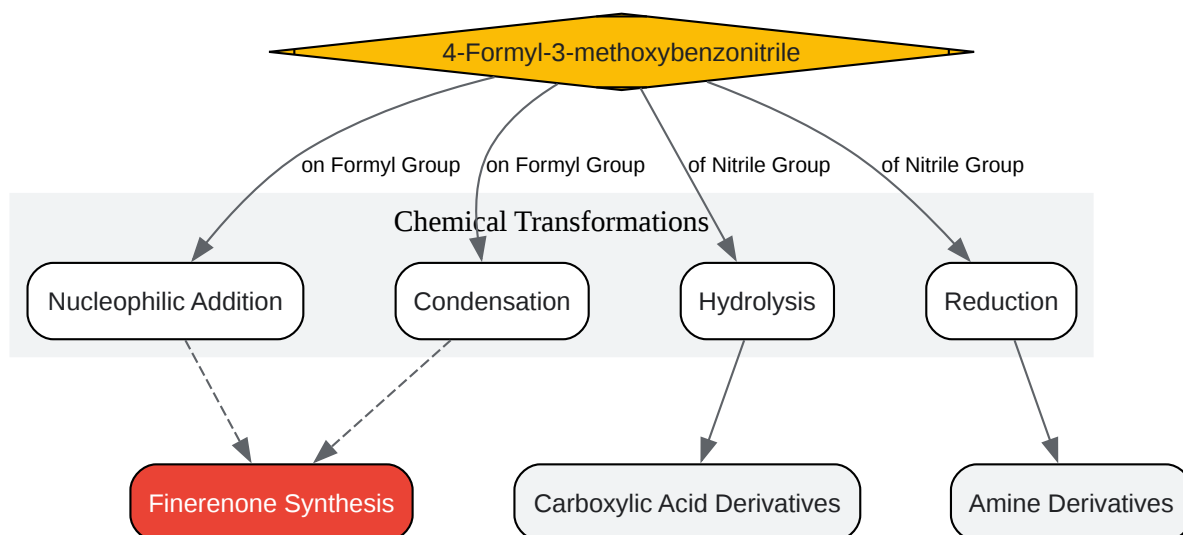
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Caption: Two-step synthesis via bromination and hydrolysis.

Chemical Reactivity and Applications

The reactivity of **4-Formyl-3-methoxybenzonitrile** is characterized by the presence of three functional groups: a formyl group, a nitrile group, and a methoxy group on the aromatic ring. This multifunctionality makes it a versatile intermediate in organic synthesis. The aldehyde group can undergo nucleophilic addition and condensation reactions, while the nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine.

The primary application of this compound is as a key building block in the synthesis of Finerenone.[\[1\]](#)



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Caption: Reactivity and synthetic utility of **4-Formyl-3-methoxybenzonitrile**.

Biological Activity and Signaling Pathways

Currently, there is no available information on specific biological signaling pathways directly involving **4-Formyl-3-methoxybenzonitrile**. Its biological relevance is primarily understood through its role as a precursor to pharmacologically active molecules like Finerenone.

Finerenone functions as a non-steroidal mineralocorticoid receptor antagonist, which is crucial for its therapeutic effects in patients with chronic kidney disease and type 2 diabetes.^{[1][12]}

Further research is required to elucidate any direct biological activities of **4-Formyl-3-methoxybenzonitrile** itself.

Conclusion

4-Formyl-3-methoxybenzonitrile is a valuable chemical intermediate with well-defined physical properties and synthetic routes. However, a significant data gap exists concerning its detailed toxicological and ecological impact. Researchers and drug development professionals should handle this compound with appropriate safety precautions, adhering to the GHS hazard classifications. The provided experimental protocols for its synthesis offer a solid foundation for

its laboratory preparation and industrial production. Future studies are warranted to fully characterize its safety profile and explore any potential direct biological activities.

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